

Technical Guide: Safety and Handling of (2r)-2-(3,4-Dichlorophenyl)oxirane

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Compound of Interest

Compound Name: (2r)-2-(3,4-Dichlorophenyl)oxirane

Cat. No.: B2813805

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Disclaimer: This document provides a technical guide on the safety and handling of **(2r)-2-(3,4-Dichlorophenyl)oxirane**. Due to the limited availability of specific safety and toxicological data for this compound, this guide is primarily based on information available for the closely related analogue, 2-(2,4-dichlorophenyl)oxirane (CAS Number: 13692-15-4). It is imperative that this information is used as a guideline only and that all laboratory and handling procedures are conducted with the utmost caution by trained professionals. A thorough risk assessment should be performed before any use of this compound.

Introduction

(2r)-2-(3,4-Dichlorophenyl)oxirane is a chiral epoxide derivative of dichlorobenzene. Epoxides are a class of reactive compounds widely used in organic synthesis, including the development of pharmaceutical agents. The presence of the dichlorophenyl group and the strained oxirane ring suggests that this compound may exhibit notable biological activity and requires careful handling. This guide summarizes the known safety information, handling procedures, and personal protective equipment recommendations.

Hazard Identification and Classification

While specific GHS classification for **(2r)-2-(3,4-Dichlorophenyl)oxirane** is not readily available, the classification for the analogous 2-(2,4-dichlorophenyl)oxirane is provided below and should be considered as a minimum precaution.

GHS Classification (for 2-(2,4-dichlorophenyl)oxirane):

- Pictograms:
 - GHS02: Flame
 - GHS07: Exclamation mark
 - GHS08: Health hazard
- Signal Word: Warning
- Hazard Statements:
 - H226: Flammable liquid and vapor.
 - H302: Harmful if swallowed.
 - H312: Harmful in contact with skin.
 - H315: Causes skin irritation.
 - H317: May cause an allergic skin reaction.
 - H319: Causes serious eye irritation.
 - H332: Harmful if inhaled.
 - H335: May cause respiratory irritation.
 - H341: Suspected of causing genetic defects.
- Precautionary Statements:
 - A comprehensive list of precautionary statements is provided in the data tables section.

Physicochemical Information

Specific physicochemical data for **(2r)-2-(3,4-Dichlorophenyl)oxirane** is not available. The following information is for the racemate of the 2,4-dichloro isomer.

Property	Value	Source
CAS Number	13692-15-4 (for 2-(2,4-dichlorophenyl)oxirane)	
Molecular Formula	C ₈ H ₆ Cl ₂ O	[1]
Molecular Weight	189.04 g/mol	[1]
Physical Form	Liquid	
Purity	95%	

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of the compound.

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[2]
 - Avoid contact with skin, eyes, and clothing.[2]
 - Avoid inhalation of vapor or mist.[2]
 - Use non-sparking tools and take precautionary measures against static discharge.[2][3]
 - Do not eat, drink, or smoke when using this product.[3]
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[3]
 - Keep away from heat, sparks, open flames, and hot surfaces.[3]
 - Store in a cool place.[3] The mention of "Cold-chain transportation" for 2-(3,4-Dichlorophenyl)oxirane suggests that refrigeration (2-8°C) is advisable for long-term storage.[4]

- Store locked up.[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory when handling this compound.

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles with side shields or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Lab coat and other protective clothing to prevent skin contact.
Respiratory Protection	In case of insufficient ventilation, wear a suitable respirator with an organic vapor cartridge.

First Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Call a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician.

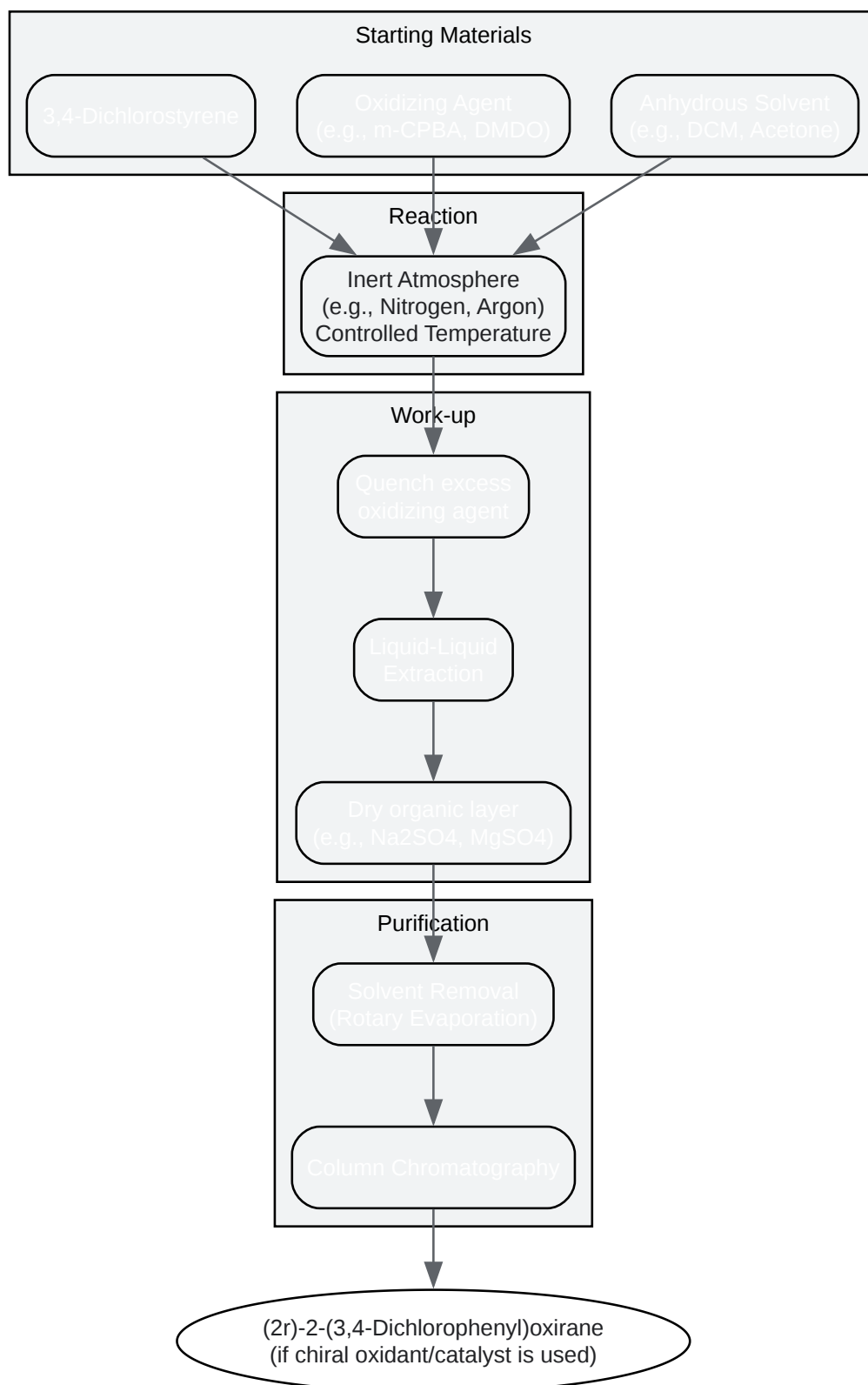
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, diatomite, acid binders, universal binders, sawdust) and place in a suitable, closed container for disposal.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **(2r)-2-(3,4-Dichlorophenyl)oxirane** are not readily available in the public domain. However, a general procedure for the epoxidation of styrenes, which could be adapted for the synthesis of this compound, involves the reaction of the corresponding alkene (3,4-dichlorostyrene) with an oxidizing agent such as meta-chloroperoxybenzoic acid (m-CPBA) or dimethyldioxirane (DMDO) in a suitable solvent like dichloromethane or acetone.^[5]

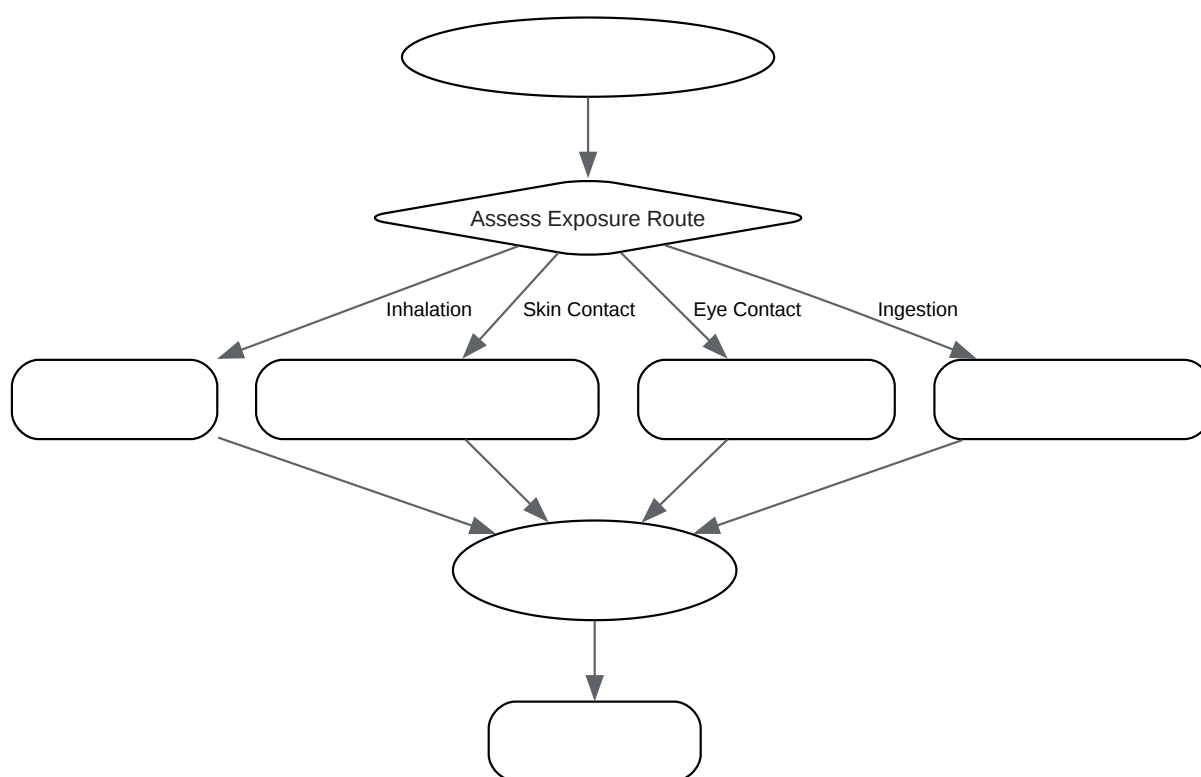
General Epoxidation Workflow (Illustrative)

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Caption: Illustrative workflow for the synthesis of an oxirane from an alkene.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical flow of actions in case of an accidental exposure to the chemical.



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Caption: First aid decision pathway following accidental exposure.

Quantitative Data Summary

GHS Hazard and Precautionary Statements for 2-(2,4-dichlorophenyl)oxirane

Category	Code	Statement
Hazard	H226	Flammable liquid and vapor.
H302	Harmful if swallowed.	
H312	Harmful in contact with skin.	
H315	Causes skin irritation.	
H317	May cause an allergic skin reaction.	
H319	Causes serious eye irritation.	
H332	Harmful if inhaled.	
H335	May cause respiratory irritation.	
H341	Suspected of causing genetic defects.	
Precautionary	P201	Obtain special instructions before use.
P202	Do not handle until all safety precautions have been read and understood.	
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	
P233	Keep container tightly closed.	
P240	Ground/bond container and receiving equipment.	
P241	Use explosion-proof electrical/ ventilating/ lighting equipment.	
P242	Use only non-sparking tools.	

P243	Take precautionary measures against static discharge.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash hands and other exposed areas thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P272	Contaminated work clothing should not be allowed out of the workplace.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.

P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P308+P313	IF exposed or concerned: Get medical advice/attention.
P333+P313	If skin irritation or rash occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P235	Store in a well-ventilated place. Keep cool.
P405	Store locked up.
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

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